

Spectroscopic Fingerprinting of 2-(2-methylpropyl)butanedioic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-(2-methylpropyl)butanedioic Acid

CAS No.: 5702-99-8

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Introduction

2-(2-methylpropyl)butanedioic acid, a substituted succinic acid derivative, presents a unique molecular architecture that is of interest in various fields, including materials science and drug discovery. The presence of two carboxylic acid functionalities and an isobutyl substituent imparts specific chemical properties that can be elucidated through a multi-faceted spectroscopic approach. This guide provides an in-depth analysis of the expected spectroscopic signatures of **2-(2-methylpropyl)butanedioic acid**, offering a predictive framework for its characterization using Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The methodologies and interpretations detailed herein are grounded in fundamental spectroscopic principles and are designed to be a practical resource for researchers.

The structural foundation of this analysis is the butanedioic acid backbone, substituted at the C2 position with a 2-methylpropyl (isobutyl) group. This structure dictates the electronic

environments of the constituent protons and carbons, the vibrational modes of the chemical bonds, and the fragmentation patterns upon ionization.

Figure 1: Chemical structure of **2-(2-methylpropyl)butanedioic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **2-(2-methylpropyl)butanedioic acid**, both ^1H and ^{13}C NMR will provide critical information for structural confirmation.

^1H NMR Spectroscopy

Predicted ^1H NMR Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~12.0	Singlet (broad)	2H	-COOH
~2.9	Multiplet	1H	CH (C2)
~2.6	Multiplet	2H	CH ₂ (C3)
~1.8	Multiplet	1H	CH (isobutyl)
~1.5	Multiplet	2H	CH ₂ (isobutyl)
~0.9	Doublet	6H	2 x CH ₃ (isobutyl)

Causality Behind Predictions:

- Carboxylic Acid Protons (-COOH):** These protons are highly deshielded due to the electronegativity of the adjacent oxygen atoms and typically appear as a broad singlet at a high chemical shift, often around 12 ppm.^[1] The broadness is a result of hydrogen bonding and chemical exchange.
- Methine Proton (C2-H):** This proton is adjacent to a carboxylic acid group and the isobutyl substituent, leading to a downfield shift. Its multiplicity will be a multiplet due to coupling with the neighboring CH₂ protons and the isobutyl CH₂ protons.

- **Methylene Protons (C3-H₂):** These protons are adjacent to a chiral center (C2) and a carboxylic acid group, making them diastereotopic. They will likely appear as a complex multiplet.
- **Isobutyl Group Protons:** The protons of the isobutyl group will exhibit characteristic splitting patterns. The two methyl groups are equivalent and will appear as a doublet, coupled to the adjacent methine proton. The methylene and methine protons of the isobutyl group will appear as multiplets.

Experimental Protocol: ¹H NMR

- **Sample Preparation:** Dissolve 5-10 mg of **2-(2-methylpropyl)butanedioic acid** in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃). The choice of solvent is critical as it can influence the chemical shift of the acidic protons.^[1]
- **Instrumentation:** Utilize a 400 MHz or higher field NMR spectrometer for optimal resolution.
- **Data Acquisition:** Acquire a standard one-dimensional ¹H NMR spectrum. If signal overlap is significant, two-dimensional techniques such as COSY (Correlation Spectroscopy) can be employed to establish proton-proton coupling networks.
- **Data Processing:** Process the raw data by applying a Fourier transform, phasing, and baseline correction. Integrate the signals to determine the relative number of protons.

Figure 2: Predicted ¹H-¹H COSY correlations for **2-(2-methylpropyl)butanedioic acid**.

¹³C NMR Spectroscopy

Predicted ¹³C NMR Data

Chemical Shift (δ) ppm	Assignment
~175-185	-COOH (C1, C4)
~45-55	CH (C2)
~35-45	CH ₂ (C3)
~40-50	CH ₂ (isobutyl)
~25-35	CH (isobutyl)
~20-25	CH ₃ (isobutyl)

Causality Behind Predictions:

- **Carboxyl Carbons (-COOH):** These carbons are in a highly oxidized state and are significantly deshielded, appearing at the downfield end of the spectrum.[\[1\]](#)
- **Aliphatic Carbons:** The chemical shifts of the aliphatic carbons are influenced by their proximity to the electron-withdrawing carboxylic acid groups. The C2 carbon, being directly attached to a carboxyl group, will be the most downfield of the aliphatic carbons. The isobutyl carbons will have chemical shifts typical for such a group.

Experimental Protocol: ¹³C NMR

- **Sample Preparation:** A higher concentration of the sample (20-50 mg) in the same deuterated solvent is generally required for ¹³C NMR due to the lower natural abundance of the ¹³C isotope.
- **Instrumentation:** A broadband probe on a 400 MHz or higher NMR spectrometer is necessary.
- **Data Acquisition:** Acquire a proton-decoupled ¹³C NMR spectrum to obtain singlets for each unique carbon. A DEPT (Distortionless Enhancement by Polarization Transfer) experiment can be performed to differentiate between CH, CH₂, and CH₃ groups.
- **Data Processing:** Similar processing steps as for ¹H NMR are applied.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. The carboxylic acid moieties of **2-(2-methylpropyl)butanedioic acid** will dominate the IR spectrum.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
2500-3300	Broad, Strong	O-H stretch (carboxylic acid dimer)
~2960	Medium	C-H stretch (aliphatic)
1700-1725	Strong, Sharp	C=O stretch (carboxylic acid dimer)
1210-1320	Medium	C-O stretch
910-950	Broad, Medium	O-H bend (out-of-plane)

Causality Behind Predictions:

- **O-H Stretch:** The most characteristic feature of a carboxylic acid in the IR spectrum is the extremely broad O-H stretching vibration, which is due to strong intermolecular hydrogen bonding forming dimers.^{[2][3][4]} This broad absorption often overlaps with the C-H stretching region.
- **C=O Stretch:** The carbonyl stretch of a hydrogen-bonded carboxylic acid dimer typically appears as a strong, sharp band around 1710 cm⁻¹.
- **C-H Stretch:** The aliphatic C-H stretching vibrations will appear in their usual region just below 3000 cm⁻¹.
- **C-O Stretch and O-H Bend:** These vibrations provide further evidence for the carboxylic acid functionality.

Experimental Protocol: IR Spectroscopy

- **Sample Preparation:** The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory, which is a simple and rapid method. Alternatively, a KBr pellet can be prepared by mixing a small amount of the sample with dry KBr powder and pressing it into a transparent disk.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer is used.
- **Data Acquisition:** A background spectrum of the empty ATR crystal or the KBr pellet is first recorded. Then, the sample spectrum is acquired.
- **Data Processing:** The sample spectrum is ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used for structural elucidation and confirmation.

Predicted Mass Spectrum Data

m/z	Interpretation
174	$[M]^+$ (Molecular Ion)
157	$[M - OH]^+$
129	$[M - COOH]^+$
117	$[M - C_4H_9]^+$ (loss of isobutyl group)
73	$[COOH-CH-CH_2]^+$
57	$[C_4H_9]^+$ (isobutyl cation)
45	$[COOH]^+$

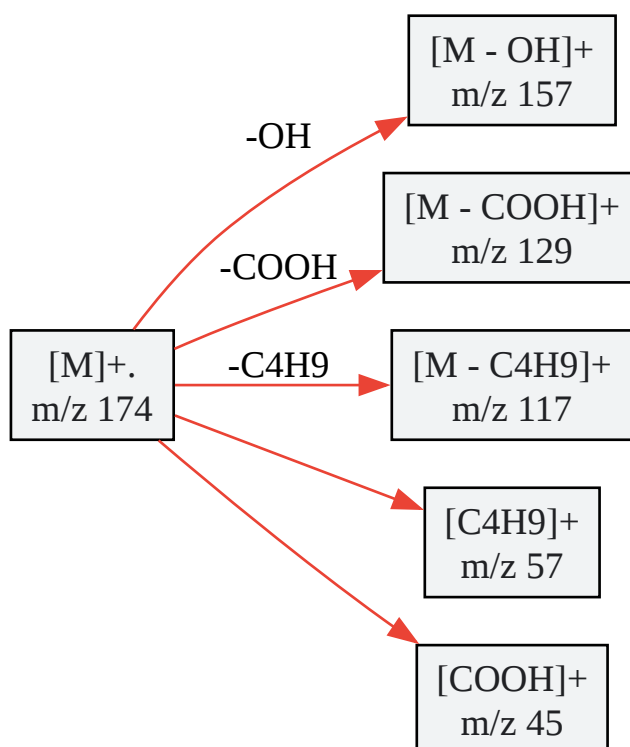
Causality Behind Predictions:

- **Molecular Ion:** The molecular ion peak ($[M]^+$) is expected at m/z 174, corresponding to the molecular weight of $C_8H_{14}O_4$.

- Fragmentation: Carboxylic acids often undergo characteristic fragmentation pathways, including the loss of hydroxyl (-OH) and carboxyl (-COOH) groups.^{[5][6]} Alpha-cleavage (cleavage of the bond adjacent to the carbonyl group) and McLafferty rearrangements are also common. The isobutyl substituent can also be lost as a radical or a cation.

Experimental Protocol: Mass Spectrometry

- Sample Preparation: A dilute solution of the sample is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Instrumentation: An electrospray ionization (ESI) source coupled to a quadrupole, time-of-flight (TOF), or ion trap mass analyzer is commonly used. ESI is a soft ionization technique that is well-suited for polar molecules like carboxylic acids.^[6] For more detailed fragmentation analysis, tandem mass spectrometry (MS/MS) can be employed.^{[5][6]}
- Data Acquisition: The sample solution is introduced into the ESI source. The mass spectrometer is set to scan a relevant m/z range in either positive or negative ion mode. In negative ion mode, the deprotonated molecule $[M-H]^-$ would be observed at m/z 173.
- Data Processing: The resulting mass spectrum is analyzed to identify the molecular ion and characteristic fragment ions.



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Figure 3: A simplified proposed fragmentation pathway for **2-(2-methylpropyl)butanedioic acid** in positive-ion mode MS.

Conclusion

The comprehensive spectroscopic analysis of **2-(2-methylpropyl)butanedioic acid** through NMR, IR, and MS provides a detailed and self-validating system for its structural confirmation. The predicted data, rooted in established spectroscopic principles, serves as a robust reference for researchers. The interplay of the characteristic broad O-H stretch in the IR, the distinct chemical shifts and coupling patterns in the NMR spectra, and the logical fragmentation cascade in the mass spectrum collectively create a unique spectroscopic fingerprint for this molecule. This guide provides the necessary framework for the empirical verification and in-depth characterization of **2-(2-methylpropyl)butanedioic acid**.

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